

Technical Guide to N-(Trimethylsilyl)imidazole (TMS-Imidazole): Safety, Handling, and Application Protocols

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Compound of Interest

Compound Name: TMS-Imidazole

Cat. No.: B8540853

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety data, handling precautions, and detailed experimental protocols for N-(Trimethylsilyl)imidazole (**TMS-Imidazole**, TMSIM), a versatile and highly reactive silylating agent. Adherence to the following procedures is critical for ensuring laboratory safety and experimental success.

Chemical and Physical Properties

N-(Trimethylsilyl)imidazole, with CAS number 18156-74-6, is a colorless to light yellow, moisture-sensitive liquid.^{[1][2]} It is a powerful silylating agent for hydroxyl groups and is widely used in organic synthesis and derivatization for gas chromatography.^{[2][3][4]}

Property	Value	Source(s)
Molecular Formula	C ₆ H ₁₂ N ₂ Si	[1][5]
Molecular Weight	140.26 g/mol	[2][6]
Appearance	Colorless to light yellow transparent liquid	[1][2]
Boiling Point	93-94 °C at 14 mmHg	[1][7]
Melting Point	-42 °C	[1][8]
Flash Point	6 °C (42.8 °F) - Closed Cup	[1][6]
Density	0.956 g/cm ³ at 25 °C	[4][6]
Refractive Index	n ₂₀ /D 1.475	[1][6]
Solubility	Decomposes in water. Soluble in chloroform and other organic solvents.	[8]
Vapor Pressure	0.203 mmHg at 25°C	[8]

Hazard Identification and Safety Precautions

TMS-Imidazole is a hazardous substance that requires careful handling in a controlled environment. It is classified as a highly flammable liquid and vapor, is harmful if swallowed, causes skin irritation and serious eye irritation, and may cause respiratory irritation.[5][6] Some sources indicate it may cause severe skin burns and eye damage and is suspected of damaging an unborn child.[4][9]

GHS Hazard Classification:

Hazard Class	Category	Hazard Statement
Flammable Liquids	2	H225: Highly flammable liquid and vapor.
Acute Toxicity, Oral	4	H302: Harmful if swallowed.
Skin Corrosion/Irritation	1C / 2	H314: Causes severe skin burns and eye damage. / H315: Causes skin irritation.
Serious Eye Damage/Irritation	1 / 2A	H318: Causes serious eye damage. / H319: Causes serious eye irritation.
Reproductive Toxicity	1B	H360D: May damage the unborn child.
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation.

Note: Classifications can vary slightly between suppliers.[\[2\]](#)[\[5\]](#)[\[6\]](#)

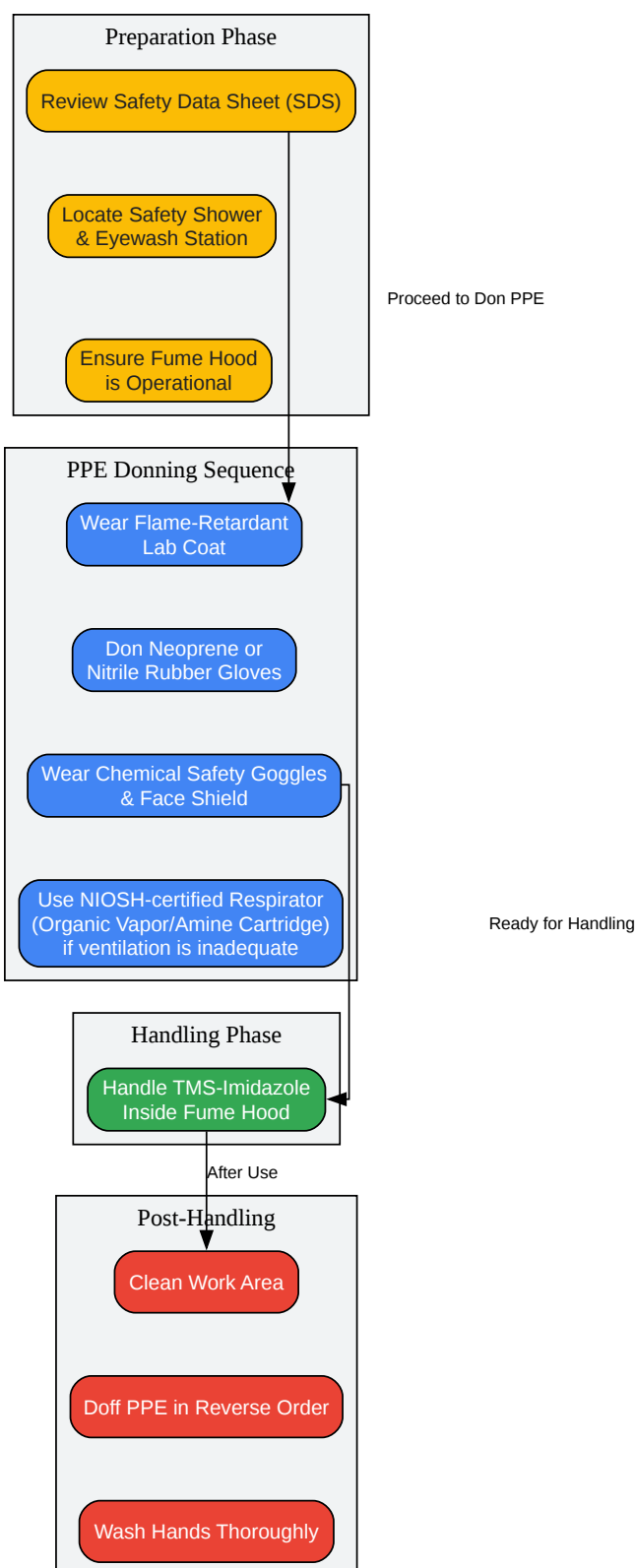
Handling and Storage

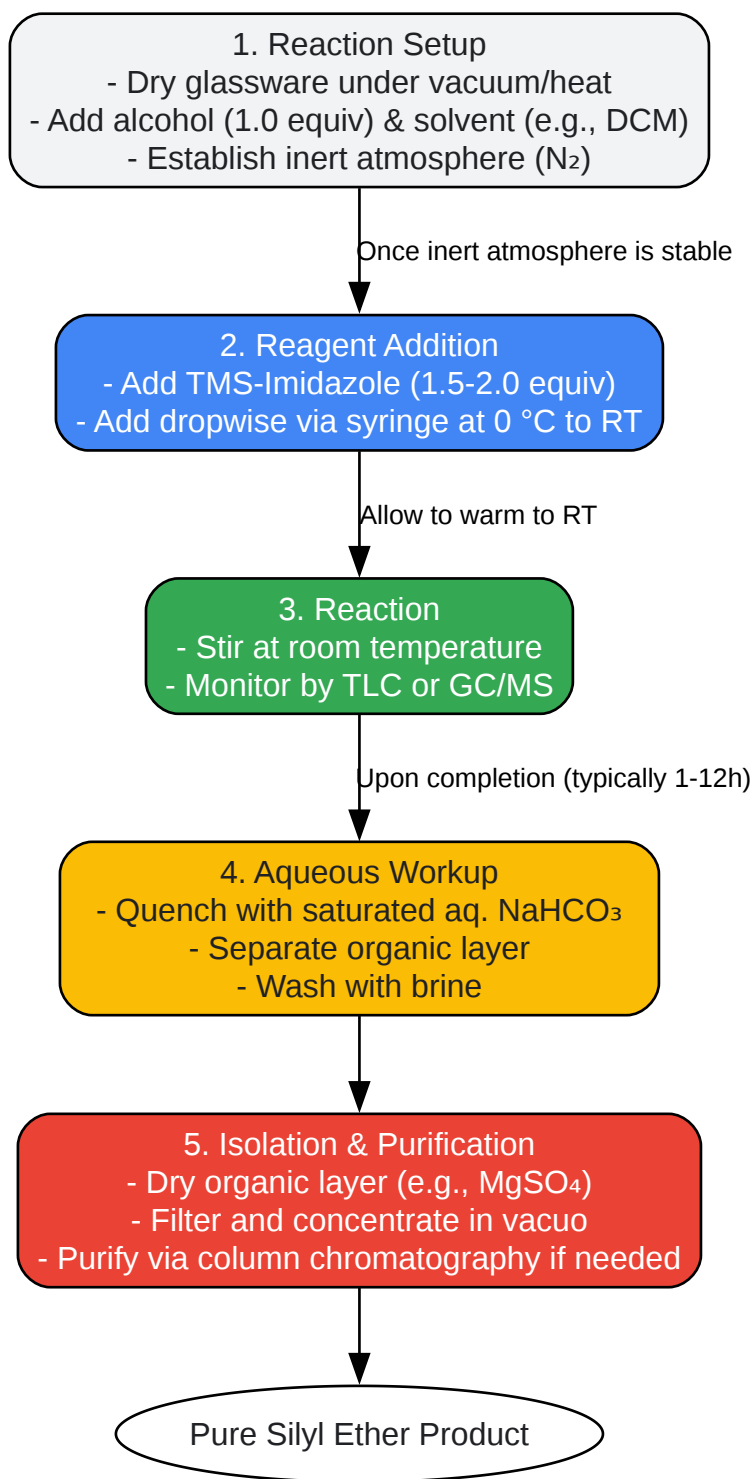
- **Handling:** Handle only in a well-ventilated area, preferably in a chemical fume hood.[\[10\]](#)[\[11\]](#) Wear appropriate personal protective equipment (PPE) as detailed in Section 3. Keep away from heat, sparks, open flames, and other ignition sources.[\[4\]](#)[\[5\]](#) Use non-sparking tools and take precautionary measures against static discharge.[\[5\]](#)[\[12\]](#) Ground and bond containers when transferring material.[\[12\]](#) Avoid contact with skin, eyes, and clothing, and do not breathe vapors.[\[10\]](#)[\[12\]](#)
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated place suitable for flammable liquids.[\[5\]](#)[\[13\]](#) The recommended storage temperature is often between 2-8°C. [\[6\]](#)[\[8\]](#) The material is moisture-sensitive and should be stored under an inert atmosphere (e.g., nitrogen).[\[10\]](#)[\[14\]](#) Incompatible materials include water, moisture, acids, alcohols, and strong oxidizing agents.[\[8\]](#)[\[12\]](#)[\[13\]](#)

Personal Protective Equipment (PPE) and Emergency Procedures

Recommended Personal Protective Equipment

A systematic approach to PPE is mandatory when working with **TMS-Imidazole**.





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